

Technical Deep Dive: Interaction of Dihexyl Azelate with Polymer Matrices

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dihexyl azelate*

CAS No.: 109-31-9

Cat. No.: B089611

[Get Quote](#)

Executive Summary

Dihexyl azelate (DHAz), a diester of azelaic acid and hexanol (CAS: 109-31-9), represents a critical class of "cold-resistant" plasticizers. Unlike ubiquitous phthalates (e.g., DEHP), DHAz offers a distinct linear aliphatic architecture that imparts exceptional low-temperature flexibility to polar polymers like Polyvinyl Chloride (PVC) and emerging biopolymers (PLA, PHB).

This guide moves beyond basic property listing to explore the molecular sociology of DHAz—how it solvates polymer chains, the thermodynamics governing its retention, and the experimental protocols required to validate its efficacy in drug delivery and packaging applications.

Molecular Architecture & Mechanism of Action

To understand how DHAz functions, we must analyze its structure relative to the polymer matrix. DHAz consists of a nine-carbon dicarboxylic acid backbone (azelaic acid) esterified with two six-carbon alcohols (hexanol).

The Free Volume Theory Application

DHAz functions primarily by increasing the Free Volume (

) of the polymer system.

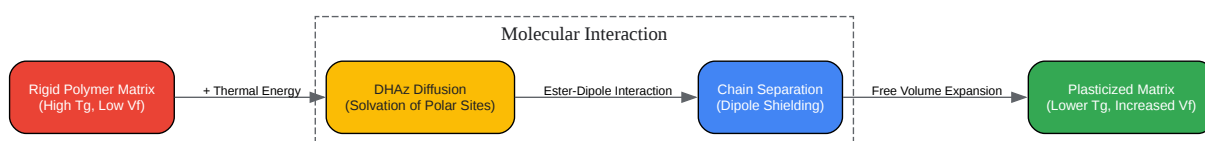
- Internal Lubricity: The flexible aliphatic chain () acts as a lubricant between rigid polymer chains (e.g., the C-Cl dipoles in PVC).
- Shielding: The ester groups of DHAz interact with the polar sites of the polymer, shielding polymer-polymer intermolecular forces (Van der Waals/Dipole-Dipole).

Critical Insight: The efficiency of DHAz stems from its specific chain length. It is long enough to prevent volatility (unlike diethyl azelate) but flexible enough to maintain mobility at low temperatures (unlike complex aromatic trimellitates).

Visualization of Plasticization Pathway

The following diagram illustrates the mechanistic insertion of DHAz into a rigid polymer matrix, leading to

suppression.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of **Dihexyl Azelate** transforming a rigid polymer matrix into a flexible state via dipole shielding and free volume expansion.

Thermodynamic Compatibility

A plasticizer is useless if it exudes (blooms) to the surface. Compatibility is predicted using Hansen Solubility Parameters (HSP). For a polymer (

) and solvent/plasticizer (

) to be compatible, their interaction distance (

) must be minimized relative to the interaction radius (

).

Hansen Parameters Analysis

The total solubility parameter (

) is decomposed into dispersion (

), polar (

), and hydrogen bonding (

) forces.^[1]

Estimated Parameters for DHAz vs. PVC:

Component	(MPa)	(MPa)	(MPa)	Compatibility Verdict
PVC (Matrix)	18.2	7.5	8.3	N/A
DHAz (Plasticizer)	~16.0	~4.5	~8.0	High (Low)
Water (Solvent)	15.5	16.0	42.3	Insoluble (High)

Note: DHAz values are estimated based on homologous series (Di-2-ethylhexyl azelate) and group contribution methods.

Investigator's Note: The proximity of

between PVC and DHAz indicates strong specific interactions, which is crucial for preventing migration. However, the lower

of DHAz compared to PVC suggests that while compatible, it creates a "lubricating" boundary layer that facilitates chain slip.

Experimental Validation Protocols

As a scientist, you must validate these theoretical predictions. I recommend a two-tier validation system: Thermal Analysis (to prove plasticization) and Migration Testing (to prove stability).

Protocol A: Determination via DSC (Differential Scanning Calorimetry)

Objective: Quantify the "Plasticization Efficiency" by measuring the depression of the Glass Transition Temperature ().

- Sample Prep: Solvent cast or melt-blend PVC with DHAz at concentrations of 10, 20, and 30 phr (parts per hundred resin).
- Equilibration: Anneal samples at 60°C for 24 hours to remove thermal history.
- Run Parameters:
 - Instrument: Standard DSC (e.g., TA Instruments Q2000).
 - Cycle: Heat from -90°C to 150°C at 10°C/min (Heat-Cool-Heat).
 - Why? The first heat removes physical aging; the second heat provides the true .
- Analysis: Determine

at the inflection point of the heat flow curve.

- Success Criteria: A linear drop in

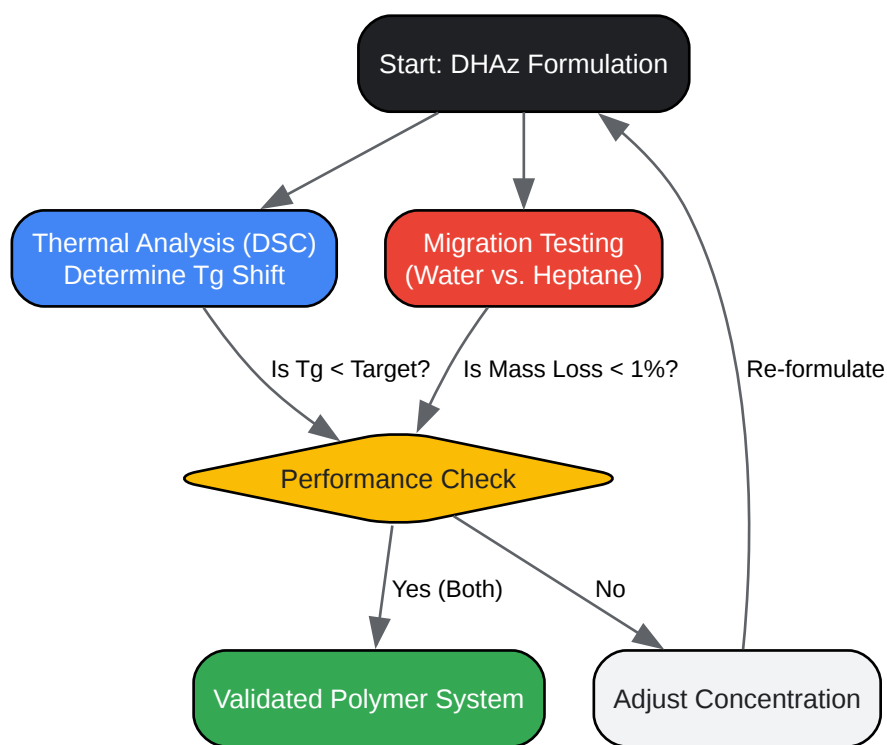
of approx. 2-3°C per phr of DHAz indicates efficient solvation.

Protocol B: Leaching/Migration Study (ASTM D1239 Modified)

Objective: Assess the stability of DHAz within the matrix when exposed to simulants (crucial for medical/food packaging).

- Specimen: Cut 50mm x 50mm films of DHAz-plasticized polymer.
- Immersion: Submerge in:
 - Distilled Water (Hydrophilic environment).
 - n-Heptane (Lipophilic/Fatty food simulant).
- Conditioning: Incubate at 23°C for 24 hours.
- Quantification:
 - Remove, dry, and re-weigh (Gravimetric loss).
 - Advanced: Analyze the extraction medium via GC-MS to detect trace DHAz (verify using CAS 109-31-9 standard).
- Interpretation: High weight loss in Heptane vs. Water confirms the lipophilic nature of DHAz (LogP ~6.9), necessitating barrier layers for lipid-rich formulations.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Iterative validation workflow for confirming plasticizer efficiency and stability in polymer matrices.

Performance in Specific Matrices

Polyvinyl Chloride (PVC)

DHAz is a "specialty" plasticizer in the PVC world.

- Role: It is rarely used as a primary plasticizer due to cost. Instead, it is used as a secondary plasticizer (10-20% of the plasticizer blend) specifically to improve low-temperature impact resistance.
- Data Point: PVC plasticized with azelates can remain flexible down to -60°C , significantly outperforming phthalates (brittle around -30°C).

Biopolymers (PLA/PHB)

In the context of biodegradable polymers like Polylactic Acid (PLA), DHAz serves a dual purpose:

- Toughness: Pure PLA is brittle. DHAz increases elongation at break.
- Bio-Synergy: Since azelaic acid can be derived from ozonolysis of oleic acid (bio-source), DHAz maintains the "green" profile of the final composite, unlike petroleum-based phthalates.

Regulatory & Safety Profile

For drug development and packaging professionals, the toxicological profile is paramount.

- Toxicity: DHAz exhibits a low order of toxicity. Animal studies (rats/dogs) have shown high tolerance in long-term feeding studies [1],[2]
- Metabolism: As an ester, it is hydrolyzed in vivo by esterases into hexanol and azelaic acid. Azelaic acid is a naturally occurring dicarboxylic acid found in wheat, rye, and barley, and is generally recognized as safe (GRAS) for various dermatological applications.
- Regulatory Status: It is listed in various inventories (TSCA, DSL) and is permitted for use in food-contact materials under specific FDA regulations (indirect food additives) [2].

References

- National Institutes of Health (NIH) - PubChem.**Dihexyl Azelate**: Safety and Toxicity Data. Source: PubChem Database. Available at: [\[Link\]](#)
- U.S. Food and Drug Administration (FDA).CFR - Code of Federal Regulations Title 21: Indirect Food Additives. Source: FDA.gov.[2] Available at: [\[Link\]](#)
- Hansen, C. M.Hansen Solubility Parameters: A User's Handbook. CRC Press.[2] (Standard reference for HSP values methodology).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Dihexyl azelate | C₂₁H₄₀O₄ | CID 7985 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Dihexyl-azelate)
- To cite this document: BenchChem. [Technical Deep Dive: Interaction of Dihexyl Azelate with Polymer Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089611/docs#technical-deep-dive-interaction-of-dihexyl-azelate-with-polymer-matrices\]](https://www.benchchem.com/product/b089611/docs#technical-deep-dive-interaction-of-dihexyl-azelate-with-polymer-matrices)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

